

9-Hydroxyvelleral: An In-Depth Technical Guide to a Novel Sesquiterpenoid

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Compound of Interest

Compound Name: 9-Hydroxyvelleral

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **9-Hydroxyvelleral**, a putative novel sesquiterpenoid derived from the well-documented fungal metabolite, velleral. While direct scientific literature on **9-Hydroxyvelleral** is not currently available, this document extrapolates its discovery, origin, and potential biological significance based on the extensive research conducted on its parent compound. Velleral, a potent antimicrobial and antifungal agent, is a key component of the chemical defense system in mushrooms of the *Lactarius* genus, particularly *Lactarius vellereus*. This guide details the established discovery and biosynthesis of velleral and proposes a biosynthetic pathway for **9-Hydroxyvelleral**. It includes detailed experimental protocols for the isolation and characterization of velleral and its derivatives, summarizes quantitative data on their biological activities, and provides visualizations of key pathways and workflows to support further research and drug development efforts in this area.

Introduction: The Velleral Family of Sesquiterpenoids

Mushrooms of the genus *Lactarius* are known for their production of a diverse array of secondary metabolites, many of which possess interesting biological activities. Among these, the lactarane-type sesquiterpenoids are particularly prominent. Velleral, a sesquiterpene

dialdehyde, was first isolated in 1969 from *Lactarius vellereus* and structurally characterized in 1973. It is a key component of the mushroom's chemical defense mechanism, exhibiting potent antimicrobial and antifungal properties.[1] The pungent taste of these mushrooms is attributed to the presence of velleral and its isomer, isovelleral.

The existence of hydroxylated derivatives of velleral, such as the proposed **9-Hydroxyvelleral**, is highly probable given the common enzymatic modifications of secondary metabolites in fungi. Hydroxylation can significantly alter the biological activity and pharmacokinetic properties of a compound. This guide aims to provide a foundational understanding of velleral to facilitate the exploration and potential discovery of novel derivatives like **9-Hydroxyvelleral**.

Discovery and Origin of Velleral

Velleral is not present in its active form in intact *Lactarius* mushrooms. Instead, it is stored as an inactive precursor, stearylvelutinal.[2] Upon tissue injury, such as grazing by animals or insect attacks, an enzymatic reaction is triggered, rapidly converting stearylvelutinal into the pungent and biologically active dialdehydes, velleral and isovelleral. This rapid conversion serves as an effective chemical defense mechanism.[2]

Origin:

- Genus:*Lactarius*[2][3][4][5][6][7][8][9][10][11]
- Primary Species:*Lactarius vellereus*[1][2][11], *Lactarius torminosus*[1]
- Localization: The precursors of velleral are stored in the laticiferous hyphae of the mushroom.

Biosynthesis

Biosynthesis of Velleral

The biosynthesis of velleral originates from the mevalonate pathway, leading to the formation of the sesquiterpene precursor, farnesyl pyrophosphate (FPP). Cyclization of FPP, followed by a series of enzymatic modifications, results in the formation of the lactarane skeleton. The immediate precursor to velleral is velutinal, which is esterified with stearic acid to form the stable storage compound, stearylvelutinal.

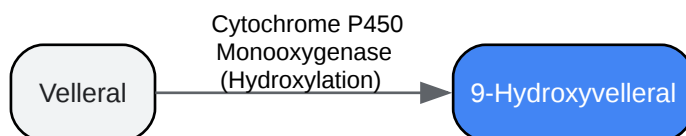


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Biosynthesis of Velleral from Farnesyl Pyrophosphate.

Proposed Biosynthesis of 9-Hydroxyvelleral

The formation of **9-Hydroxyvelleral** would likely occur via the enzymatic hydroxylation of velleral. This reaction is commonly catalyzed by cytochrome P450 monooxygenases in fungi. These enzymes utilize molecular oxygen and a reducing equivalent (NADPH) to introduce a hydroxyl group onto a substrate. The "9" position would refer to a specific carbon on the velleral skeleton.



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Proposed biosynthetic pathway for **9-Hydroxyvelleral**.

Biological Activity

Velleral and its related compounds exhibit a range of biological activities, primarily centered around their role as defense compounds.

Antimicrobial and Antifungal Activity

Velleral is a potent antimicrobial agent, effective against both Gram-positive and Gram-negative bacteria. It also demonstrates significant antifungal activity.^[2]

Compound	Test Organism	Activity	Reference
Velleral	Bacillus subtilis	Antimicrobial	[2]
Velleral	Escherichia coli	Antimicrobial	[2]
Velleral	Various Fungi	Antifungal	[2]
L. vellereus extracts	Klebsiella pneumoniae	MIC: 19 µg/mL (acetone extract)	[6]

Cytotoxic Activity

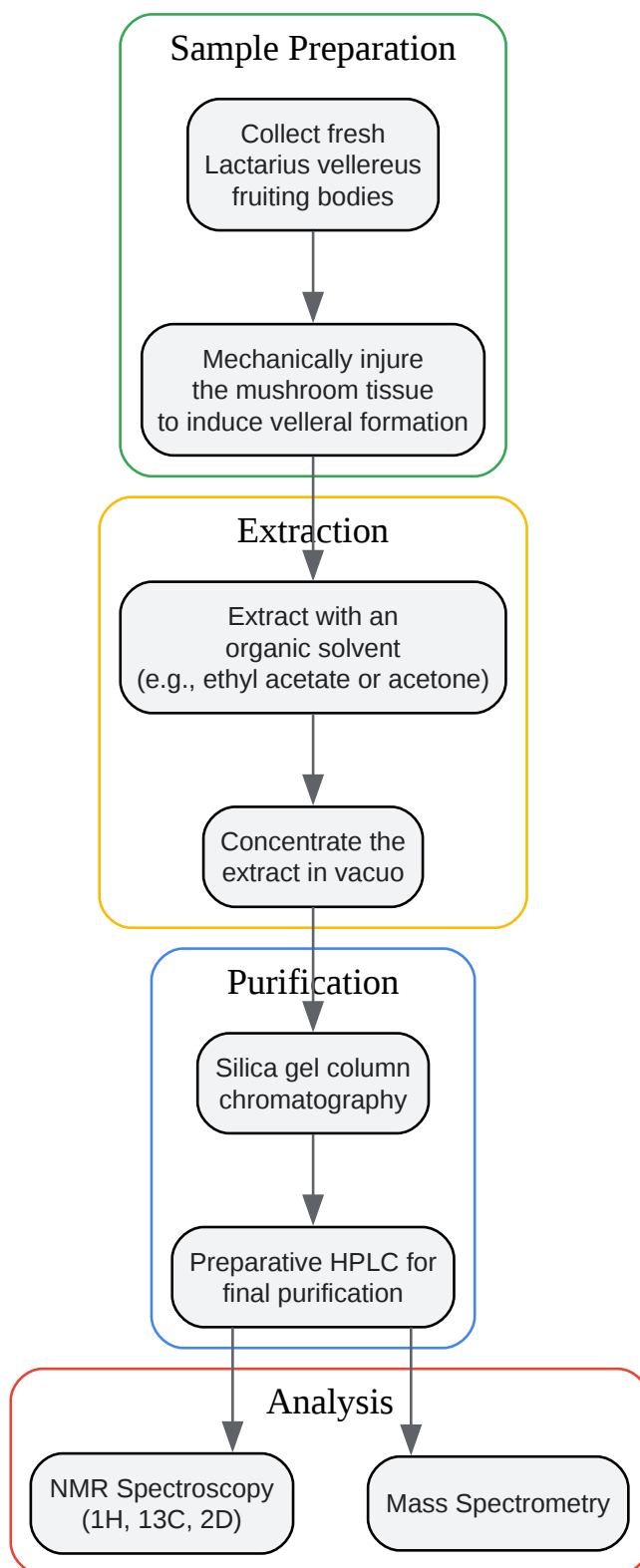
Some velleral derivatives have been reported to exhibit cytotoxic effects. This suggests potential applications in anticancer research, although further studies are required to establish their selectivity and mechanism of action.

Compound	Cell Line	Activity	Reference
L. vellereus extracts	Various tumor cell lines	Not toxic to moderately toxic	[9]

Experimental Protocols

Isolation of Velleral from Lactarius vellereus

This protocol describes a general method for the extraction and isolation of velleral.



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Workflow for the isolation and characterization of velleral.

Methodology:

- **Mushroom Collection and Preparation:** Fresh fruiting bodies of *Lactarius vellereus* are collected. To maximize the yield of velleral, the mushroom tissue is mechanically injured (e.g., by cutting or blending) and allowed to sit for a short period (e.g., 10-15 minutes) to allow for the enzymatic conversion of the precursor.
- **Extraction:** The injured mushroom material is extracted with a suitable organic solvent such as ethyl acetate or acetone. The extraction is typically performed at room temperature with stirring for several hours and may be repeated to ensure complete extraction.
- **Concentration:** The solvent from the combined extracts is removed under reduced pressure using a rotary evaporator to yield a crude extract.
- **Chromatographic Purification:**
 - **Silica Gel Chromatography:** The crude extract is subjected to column chromatography on silica gel. A gradient elution system, for example, starting with hexane and gradually increasing the polarity with ethyl acetate, is used to separate the components. Fractions are collected and monitored by thin-layer chromatography (TLC).
 - **Preparative HPLC:** Fractions containing velleral are pooled, concentrated, and further purified by preparative high-performance liquid chromatography (HPLC) on a C18 column to obtain the pure compound.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods:
 - **NMR Spectroscopy:** ¹H NMR, ¹³C NMR, COSY, HSQC, and HMBC experiments are conducted to determine the chemical structure.
 - **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is used to determine the exact mass and molecular formula.

Antimicrobial Susceptibility Testing

Broth Microdilution Method:

- **Preparation of Inoculum:** A standardized suspension of the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*) is prepared in a suitable broth medium to a concentration of approximately 5×10^5 CFU/mL.
- **Serial Dilution:** The test compound (velleral or its derivative) is serially diluted in a 96-well microtiter plate containing the broth medium.
- **Inoculation:** Each well is inoculated with the microbial suspension. Positive (microorganism in broth without the compound) and negative (broth only) controls are included.
- **Incubation:** The plate is incubated at an appropriate temperature (e.g., 37°C for bacteria) for 18-24 hours.
- **Determination of MIC:** The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

Signaling Pathways

The precise signaling pathways affected by velleral and its derivatives are not yet fully elucidated. However, based on their antimicrobial and cytotoxic activities, it is plausible that they interact with fundamental cellular processes.

Proposed Mechanisms of Action:

- **Membrane Disruption:** The aldehyde functional groups in velleral could potentially react with proteins and lipids in the cell membrane, leading to a loss of integrity and cell death.
- **Enzyme Inhibition:** Velleral may act as an inhibitor of essential enzymes in microbial metabolic pathways.
- **Induction of Oxidative Stress:** The compound could potentially induce the production of reactive oxygen species (ROS), leading to cellular damage.

Further research is necessary to identify the specific molecular targets and signaling cascades modulated by velleral and the putative **9-Hydroxyvelleral**.

Conclusion and Future Directions

Velleral, a sesquiterpenoid from *Lactarius* mushrooms, represents a promising scaffold for the development of new antimicrobial and potentially cytotoxic agents. While its hydroxylated derivative, **9-Hydroxyvelleral**, remains to be formally discovered and characterized, its existence is scientifically plausible and warrants investigation. The protocols and data presented in this guide provide a solid foundation for researchers to pursue the isolation, characterization, and biological evaluation of velleral and its derivatives.

Future research should focus on:

- Targeted Isolation of **9-Hydroxyvelleral**: Utilizing advanced analytical techniques to screen *Lactarius* extracts for hydroxylated velleral derivatives.
- Total Synthesis: Developing synthetic routes to velleral and its analogs, including **9-Hydroxyvelleral**, to enable more extensive biological testing.
- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways affected by these compounds to understand their therapeutic potential.
- Structure-Activity Relationship (SAR) Studies: Investigating how modifications to the velleral scaffold, such as hydroxylation, affect its biological activity.

The exploration of the chemical diversity within the *Lactarius* genus holds significant promise for the discovery of novel bioactive compounds with applications in medicine and biotechnology.

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